

An In-depth Technical Guide to 2-Methoxypyridine-3-sulfonyl chloride

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Compound of Interest

Compound Name: 2-Methoxypyridine-3-sulfonyl chloride

Cat. No.: B126392

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This guide provides comprehensive information on **2-Methoxypyridine-3-sulfonyl chloride**, tailored for researchers, scientists, and professionals in drug development. It covers the core chemical properties, a generalized experimental approach, and a conceptual workflow for its synthesis.

Core Chemical Properties

2-Methoxypyridine-3-sulfonyl chloride is a heterocyclic building block used in chemical synthesis. The quantitative data for this compound are summarized below.

Property	Value	Citations
Molecular Formula	C6H6ClNO3S	[1][2][3]
Molecular Weight	207.63 g/mol	[2][3][4]
Monoisotopic Mass	206.9757 Da	[1]
CAS Number	219715-44-3	[3][5][6]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **2-Methoxypyridine-3-sulfonyl chloride** are proprietary or not readily available in public literature, a general and

common method for the preparation of sulfonyl chlorides from the corresponding sulfonic acid or its salt is the treatment with a chlorinating agent.

Generalized Synthesis of Aryl Sulfonyl Chlorides

A typical procedure involves the reaction of a sodium salt of a sulfonic acid with a chlorinating agent like thionyl chloride (SOCl_2), often in an inert solvent.

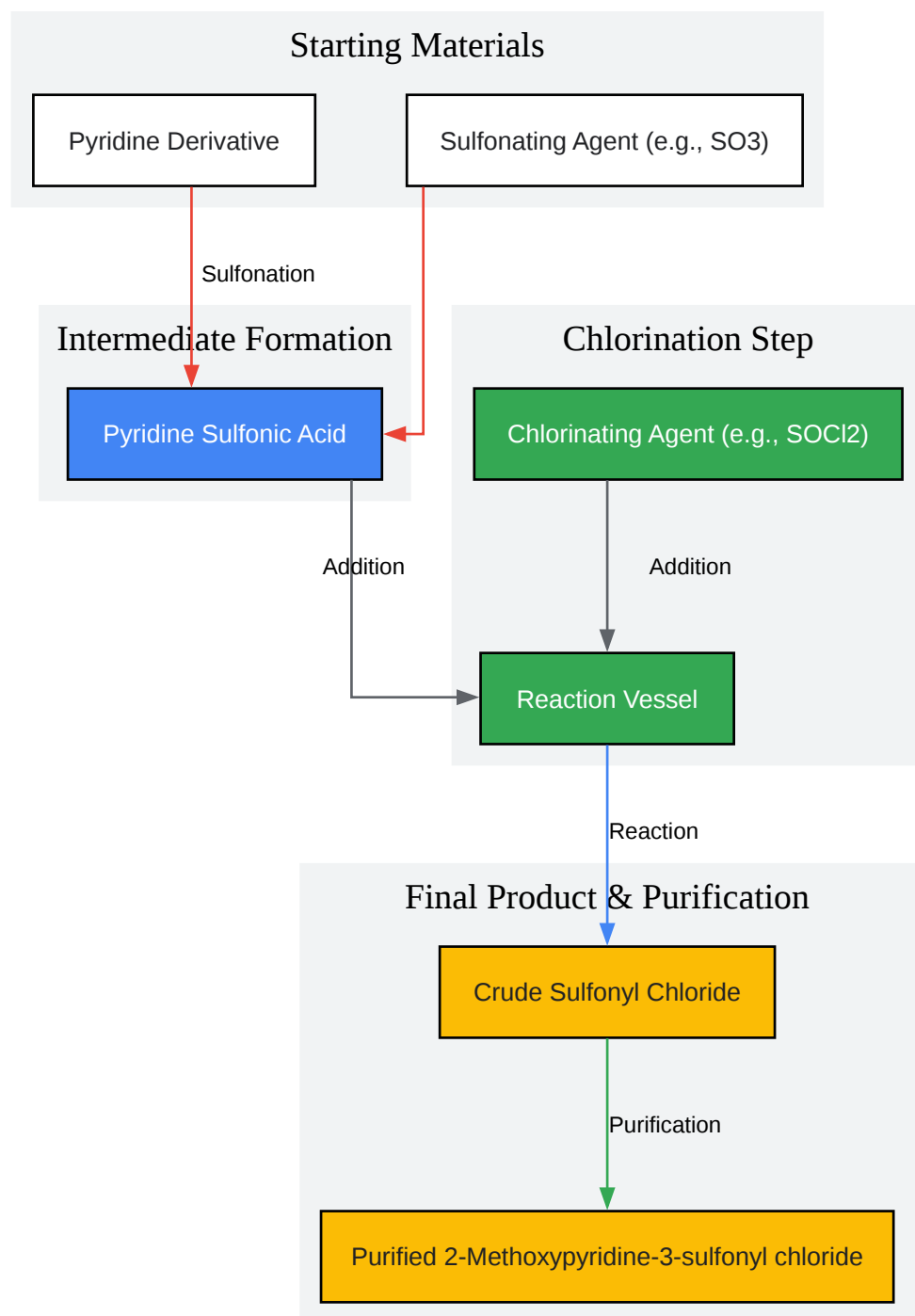
Example Protocol:

- The corresponding sodium sulfonate salt is suspended in an aprotic solvent (e.g., dichloromethane or toluene).
- An excess of thionyl chloride is added to the suspension, potentially with a catalytic amount of a tertiary amine or N,N-dimethylformamide (DMF).
- The reaction mixture is heated under reflux for several hours until the starting material is consumed, which can be monitored by techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- After the reaction is complete, the excess thionyl chloride and solvent are removed under reduced pressure.
- The resulting crude sulfonyl chloride can then be purified, for instance, by distillation under vacuum or by recrystallization.

It is important to note that sulfonyl chlorides can be sensitive to moisture and should be handled in a dry environment.

Conceptual Workflow: Synthesis

The following diagram illustrates a conceptual workflow for the synthesis of a pyridine sulfonyl chloride, which is a general representation of the chemical processes involved.



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Conceptual workflow for the synthesis of a pyridine sulfonyl chloride.

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